

# 3-Cyanobenzaldehyde safety data sheet and handling precautions

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## Compound of Interest

Compound Name: 3-Cyanobenzaldehyde

Cat. No.: B1676564

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## 3-Cyanobenzaldehyde: A Technical Safety and Handling Guide

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the safety data and handling precautions for **3-Cyanobenzaldehyde** (CAS No: 24964-64-5). The information is compiled and presented to meet the needs of laboratory and research professionals, with a focus on clear data presentation and practical safety workflows.

## Chemical and Physical Properties

**3-Cyanobenzaldehyde**, also known as m-formylbenzonitrile, is a white to off-white crystalline powder.<sup>[1]</sup> It is a versatile intermediate in the synthesis of pharmaceuticals, agrochemicals, and dyes.<sup>[2]</sup> A summary of its key physical and chemical properties is provided in the table below.

Property	Value	Source
Molecular Formula	C <sub>8</sub> H <sub>5</sub> NO	[1][3][4]
Molecular Weight	131.13 g/mol	[1][3][4]
Melting Point	75-82 °C (lit.)	[1][2][3]
Boiling Point	210-210.8 °C (lit.)	[2][3][5]
Flash Point	81.3 ± 19.8 °C	[3]
Appearance	White to off-white crystalline powder	[1]
Purity	≥ 98% (GC)	[6]
Storage Temperature	0-8 °C, under an inert atmosphere, protected from light.	[1][6][7]

## GHS Hazard Classification and Statements

**3-Cyanobenzaldehyde** is classified as hazardous under the Globally Harmonized System of Classification and Labelling of Chemicals (GHS).[8] The primary hazards are related to its acute toxicity and irritant properties.

Hazard Class	Category	Hazard Statement
Acute Oral Toxicity	4	H302: Harmful if swallowed.
Acute Dermal Toxicity	4	Harmful in contact with skin.[8]
Acute Inhalation Toxicity	4	Harmful if inhaled.[8]
Skin Corrosion/Irritation	2	H315: Causes skin irritation.[9]
Serious Eye Damage/Eye Irritation	2	H319: Causes serious eye irritation.[9]
Specific target organ toxicity — single exposure (Respiratory system)	3	H335: May cause respiratory irritation.[9]

Signal Word: Warning[6][8]

## Safe Handling and Personal Protective Equipment (PPE)

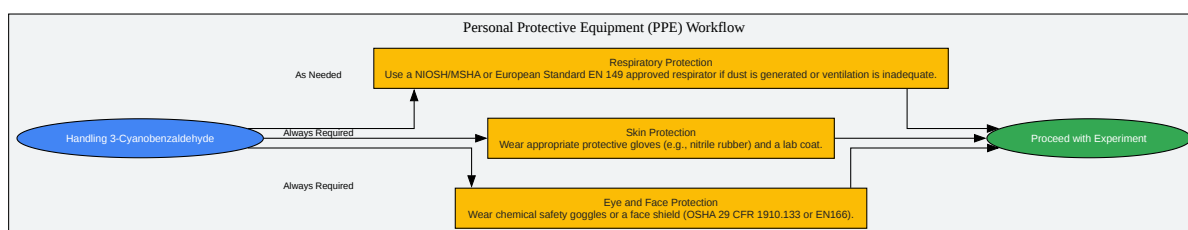
Proper handling procedures are crucial to minimize exposure and ensure a safe working environment. Researchers should adhere to the following guidelines.

### Engineering Controls

- Work in a well-ventilated area, preferably in a chemical fume hood, especially when handling the solid form to avoid dust formation.[5][8]
- Ensure that eyewash stations and safety showers are readily accessible and in close proximity to the workstation.[8]

### Personal Protective Equipment (PPE)

A detailed workflow for selecting and using appropriate PPE is illustrated below.



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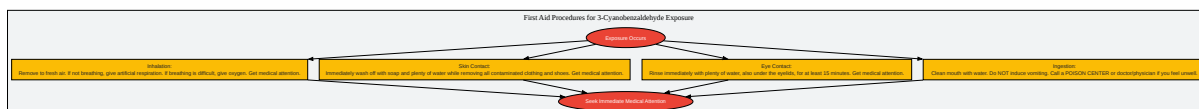
#### PPE Selection Workflow

## General Hygiene Practices

- Avoid contact with skin, eyes, and clothing.[5][8]
- Do not breathe dust.[8]
- Wash hands thoroughly after handling.[8][9]
- Do not eat, drink, or smoke in the laboratory.[8]

## First Aid Measures

In the event of exposure, immediate and appropriate first aid is critical. The following diagram outlines the recommended first aid procedures.



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### First Aid Emergency Response

## Accidental Release Measures

In case of a spill, follow these procedures to ensure safety and proper cleanup.

## Personal Precautions

- Evacuate personnel to a safe area.[5]

- Ensure adequate ventilation.[5]
- Avoid breathing dust and contact with the substance.[5][9]
- Wear appropriate personal protective equipment as outlined in Section 3.2.

## Environmental Precautions

- Do not let the product enter drains or waterways.[5][9]

## Methods for Cleaning Up

- For small spills, sweep up the solid material, avoiding dust generation, and place it in a suitable, closed container for disposal.[5][8]
- For large spills, cover drains and collect, bind, and pump off the spilled material.[9]
- Dispose of the waste in accordance with approved waste disposal plants.[8][9]

## Firefighting Measures

Aspect	Recommendation
Suitable Extinguishing Media	Water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.[5]
Specific Hazards	Hazardous decomposition products formed under fire conditions include carbon oxides (CO, CO <sub>2</sub> ), nitrogen oxides (NO <sub>x</sub> ), and hydrogen cyanide.[5][8]
Protective Equipment	Wear a self-contained breathing apparatus (SCBA) and full protective gear.[5][8]

## Storage and Stability

- Storage Conditions: Store in a dry, cool, and well-ventilated place.[7] Keep the container tightly closed.[7][9] Store under an inert atmosphere.[7][8] Protect from direct sunlight.[7][8] Recommended storage temperature is between 0-8°C.[1]

- **Chemical Stability:** Stable under recommended storage conditions.[5][9] It is sensitive to air and light.[7][8]
- **Incompatible Materials:** Strong oxidizing agents, strong acids, strong bases, and strong reducing agents.[5][8]

## Toxicological Information

The toxicological properties of **3-Cyanobenzaldehyde** have not been fully investigated.[7] The available data indicates that it is harmful if swallowed, in contact with skin, or inhaled.[7][8] It is also known to cause skin, eye, and respiratory irritation.[7][8][9] No data is available regarding carcinogenicity, mutagenicity, or reproductive toxicity.[9]

## Disposal Considerations

Disposal of **3-Cyanobenzaldehyde** and its containers must be done in accordance with local, regional, and national hazardous waste regulations.[8][9] It is the responsibility of the waste generator to determine the proper waste classification and disposal methods.[7]

## Transport Information

**3-Cyanobenzaldehyde** is regulated for transport.

Regulation	UN Number	Proper Shipping Name	Hazard Class	Packing Group
DOT/IATA/IMDG	UN3439	NITRILES, SOLID, TOXIC, N.O.S.	6.1	III

This information is based on the available Safety Data Sheets and may be subject to change. Always consult the most current SDS for the material before use.

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